

In-Depth Technical Guide: Synthesis and Characterization of Ethyl 2-mercaptopropionate

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Compound of Interest

Compound Name: Ethyl 2-mercaptopropionate

Cat. No.: B7804212

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **Ethyl 2-mercaptopropionate**, a key intermediate in various chemical and pharmaceutical applications. This document details the underlying chemical principles, experimental procedures, and analytical characterization of this compound.

Introduction

Ethyl 2-mercaptopropionate (CAS No: 19788-49-9) is a sulfur-containing organic compound with the molecular formula $C_5H_{10}O_2S$.^{[1][2]} It is a colorless liquid with a characteristic sulfurous odor.^{[3][4]} This compound serves as a versatile building block in organic synthesis, finding applications in the development of pharmaceuticals, agrochemicals, and specialty polymers. Its utility stems from the presence of two key functional groups: an ester and a thiol, which allow for a variety of chemical transformations.

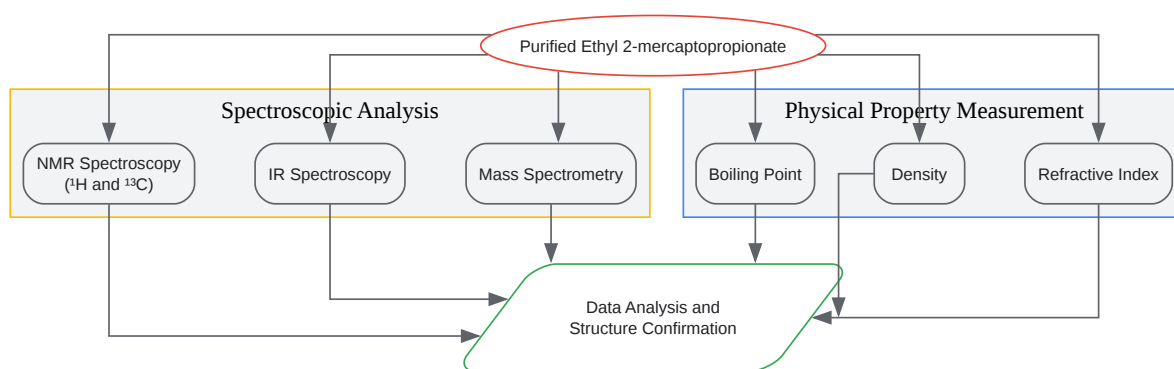
Synthesis of Ethyl 2-mercaptopropionate

The most common and efficient method for the synthesis of **Ethyl 2-mercaptopropionate** is the Fischer esterification of 2-mercaptopropionic acid with ethanol in the presence of an acid catalyst.^{[5][6]} This reversible reaction is driven to completion by using an excess of the alcohol and/or by removing the water formed during the reaction.^[7]

Reaction Scheme

The overall reaction is as follows:

Synthesis and Purification Workflow



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Characterization Workflow

Conclusion

This technical guide has outlined a representative procedure for the synthesis of **Ethyl 2-mercaptopropionate** via Fischer esterification and detailed the key analytical techniques for its comprehensive characterization. The provided data and workflows offer a valuable resource for researchers and professionals engaged in the synthesis and application of this important chemical intermediate. Adherence to proper laboratory safety protocols is paramount during all experimental procedures.

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